

# commercial availability of 2,6-diiodonaphthalene

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## Compound of Interest

Compound Name: 2,6-Diiodonaphthalene

Cat. No.: B1618286

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An In-Depth Technical Guide to the Commercial Availability and Application of **2,6-Diiodonaphthalene**

## Introduction

**2,6-Diiodonaphthalene** is a halogenated polycyclic aromatic hydrocarbon that serves as a pivotal building block in advanced chemical synthesis. Its rigid, planar naphthalene core, functionalized with iodine atoms at the 2 and 6 positions, imparts unique electronic properties and provides reactive sites for constructing complex molecular architectures. While not a naturally occurring compound, its synthetic accessibility has made it an indispensable intermediate in materials science and organic chemistry.<sup>[1]</sup> This guide offers a comprehensive overview for researchers, scientists, and drug development professionals on the commercial availability, synthesis, purification, key applications, and safe handling of **2,6-diiodonaphthalene**.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its successful application in research and development. **2,6-Diiodonaphthalene** typically appears as pale yellow crystals and is soluble in organic solvents such as dichloromethane and chloroform, but insoluble in water.<sup>[1]</sup>

Property	Value	Source
CAS Number	36316-88-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>6</sub> I <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	379.96 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2,6-diiodonaphthalene	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Pale yellow crystals or solid	<a href="#">[1]</a>
Melting Point	Approximately 100 °C	<a href="#">[1]</a>
Solubility	Soluble in dichloromethane, chloroform; Insoluble in water	<a href="#">[1]</a>

## Commercial Availability and Procurement

**2,6-Diiodonaphthalene** is available from several specialized chemical suppliers. It is typically sold for research and development purposes and is not intended for medical or consumer use. [\[2\]](#) When sourcing this material, it is crucial to consider the purity required for the intended application, as trace impurities or isomeric variants can significantly impact downstream reactions, particularly in catalysis and materials science.

Supplier	Purity Levels Offered	Notes
Sigma-Aldrich	Varies by specific product listing.	A major global supplier for research chemicals.
EvitaChem	Custom synthesis and sourcing available.	Provides product details and inquiry options.[1]
CP Lab Safety	≥98%, ≥99% (ee)	Specifies use for professional manufacturing and research labs only.[2]
Parchem	Specialty material, available in various packaging sizes.	A supplier of specialty chemicals.[3]
Synchem	95%; Synthesis on demand.	Specializes in rare chemicals for the chemical and pharmaceutical industry.[6]
Iodo Chemical	97%	A specialized supplier of iodo compounds.[5]

Procurement Insight: Always request a Certificate of Analysis (CoA) from the supplier to verify the purity and identify the presence of any isomeric impurities, such as 2,7-diiodonaphthalene. [7] For applications in polymer synthesis or organic electronics, a purity of >99% is often required.

## Synthesis and Purification Strategies

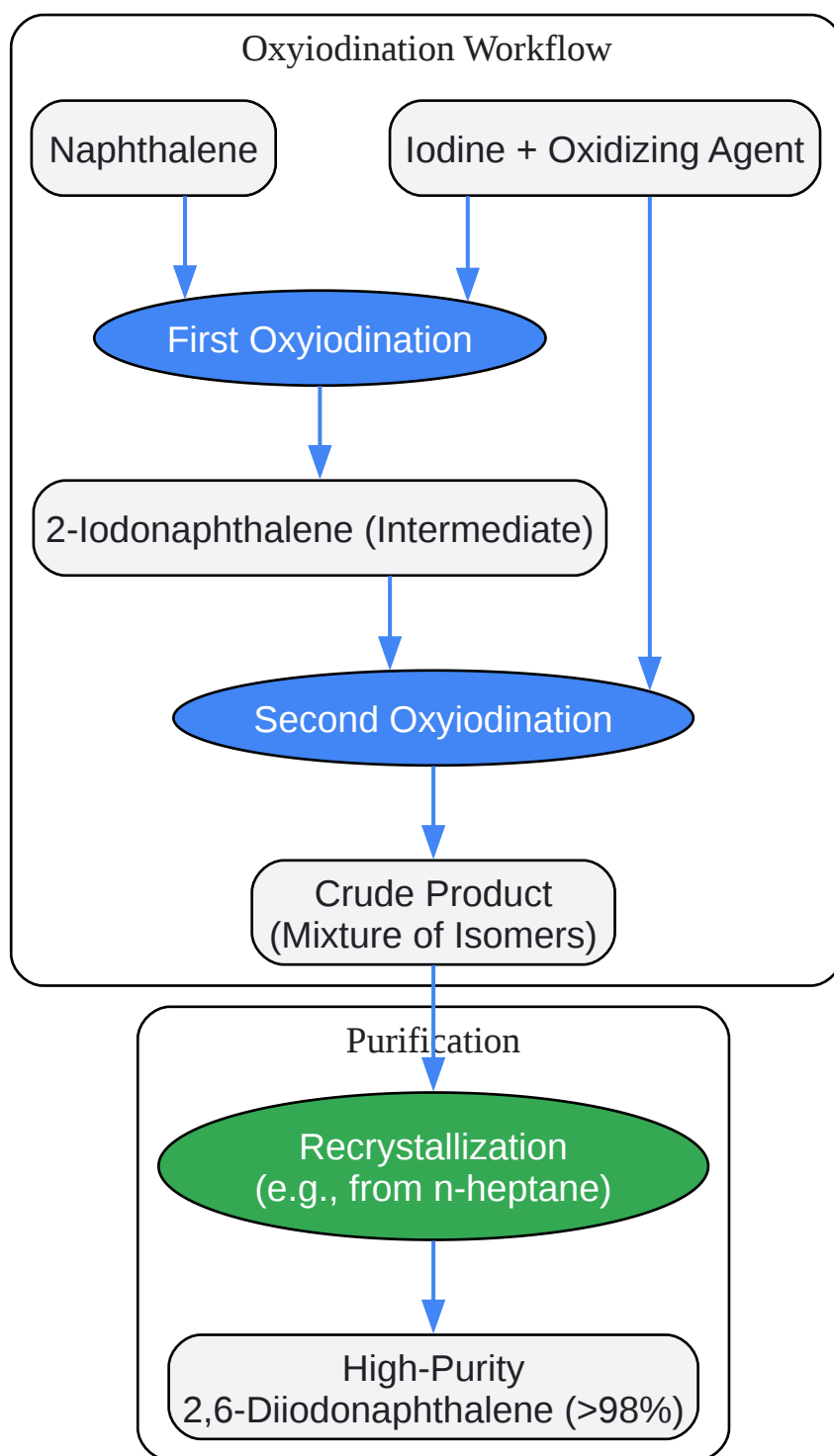
While commercially available, **2,6-diiodonaphthalene** can also be synthesized in the laboratory. The choice between purchasing and in-house synthesis often depends on the required scale, purity, and cost-effectiveness.

## Dominant Synthesis Pathway: Oxyiodination of Naphthalene

The most prominent method for synthesizing **2,6-diiodonaphthalene** is the oxyiodination of naphthalene.[1] This process involves the introduction of iodine to the naphthalene ring in the

presence of an oxidizing agent. A key feature of this reaction, particularly when catalyzed by certain zeolites, is its shape-selectivity, which favors iodination at the 2-position.[1]

The process is typically a two-step reaction where naphthalene is first converted to 2-iodonaphthalene, which is then subjected to a second iodination to yield the desired **2,6-diiodonaphthalene** product.[1]



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Caption: Synthesis and purification workflow for **2,6-diiodonaphthalene**.

## Experimental Protocol: Oxyiodination

This is a representative protocol synthesized from literature descriptions and should be adapted and optimized for specific laboratory conditions.

- Step 1 (Mono-iodination): In a suitable reaction vessel, charge naphthalene, a zeolite catalyst (e.g., KX zeolite), and a solvent.
- Introduce iodine and an oxidizing agent (e.g., oxygen).
- Heat the reaction mixture under controlled conditions to facilitate the formation of 2-monoiodonaphthalene. Monitor the reaction progress using techniques like GC-MS.
- Upon completion, cool the reaction mixture and separate the 2-monoiodonaphthalene intermediate.
- Step 2 (Di-iodination): Subject the isolated 2-monoiodonaphthalene to a second oxyiodination step with additional iodine and an oxidizing agent.<sup>[1]</sup>
- Work-up: After the second reaction, the crude product containing a mixture of 2,6- and 2,7-diiodonaphthalene isomers is isolated.

## Purification Protocol: Isomer Separation by Recrystallization

The primary challenge in synthesis is the separation of the desired 2,6-isomer from the 2,7-isomer. This is effectively achieved by leveraging their differential solubility.<sup>[1]</sup>

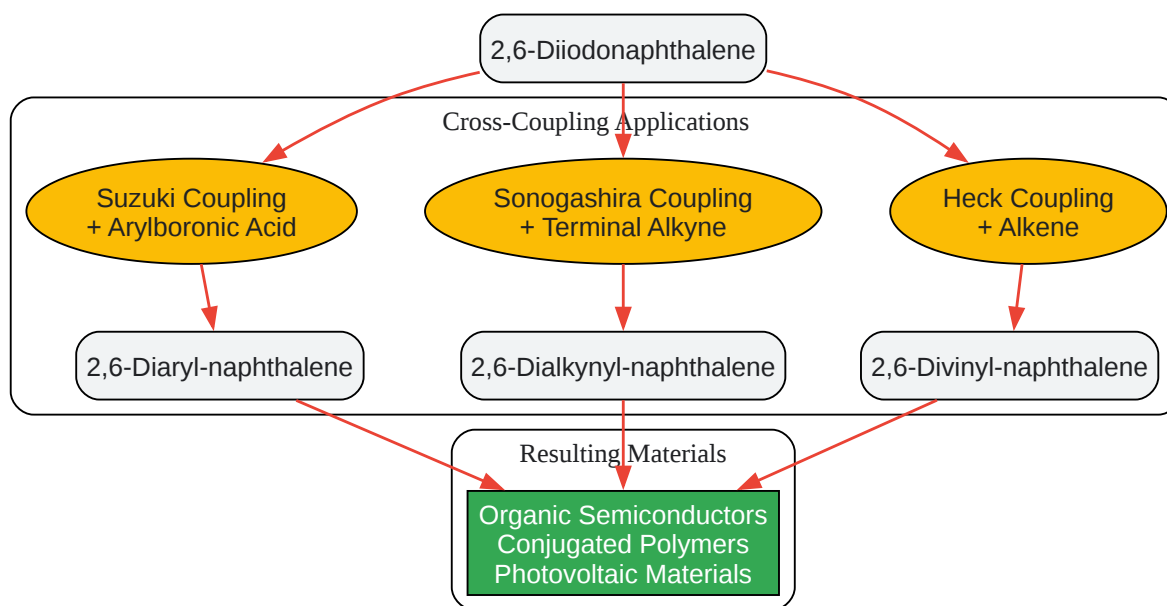
- Dissolve the crude product mixture in a minimal amount of a suitable hot solvent (e.g., n-heptane).<sup>[1]</sup>
- Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to promote crystallization.
- The **2,6-diiodonaphthalene**, being less soluble, will preferentially crystallize out of the solution.
- Collect the crystals by vacuum filtration.

- Wash the collected crystals with a small amount of cold solvent (e.g., ethanol) to remove residual soluble impurities, including the 2,7-isomer.[\[1\]](#)
- Dry the purified crystals under vacuum. Purity can be confirmed by NMR spectroscopy and melting point analysis. This process can yield the 2,6-isomer with >98% purity.[\[1\]](#)

## Key Applications and Reaction Chemistry

The iodine substituents on the naphthalene core are excellent leaving groups, making **2,6-diiodonaphthalene** a versatile precursor for carbon-carbon bond formation, particularly in palladium-catalyzed cross-coupling reactions.[\[1\]](#)

- **Organic Synthesis:** It serves as a fundamental intermediate for creating more complex organic molecules. The two iodine atoms can be substituted sequentially or simultaneously, allowing for the controlled construction of disubstituted naphthalene derivatives.[\[1\]](#)
- **Materials Science:** It is a critical building block for organic semiconductors, polymers, and photovoltaic materials.[\[1\]](#) The extended  $\pi$ -system of the naphthalene core, when incorporated into larger conjugated systems, can be engineered to exhibit desirable electronic and photophysical properties.



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Caption: Role of **2,6-diiodonaphthalene** in cross-coupling reactions.

## Safe Handling and Storage

Proper handling and storage are paramount to ensure laboratory safety. **2,6-Diiodonaphthalene** should be handled in a well-ventilated area, and personal protective equipment (PPE) is required.[8]

- Handling:
  - Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection. [8]
  - Avoid the formation of dust and aerosols. Use non-sparking tools.[8]
  - Ensure adequate ventilation. If exposure limits are exceeded, use a full-face respirator.[8]



- Prevent fire caused by electrostatic discharge.[8]
- Storage:
  - Store in a cool, dry, and well-ventilated place.
  - Keep the container tightly closed.
  - Desiccated storage is recommended to prevent degradation.[2]
- Accidental Release:
  - In case of a spill, evacuate personnel to a safe area. Remove all sources of ignition.[8]
  - Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[8]
  - Prevent the chemical from entering drains, as it should not be discharged into the environment.[8]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[8]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

## Conclusion

**2,6-Diiodonaphthalene** is a high-value chemical intermediate with significant applications in modern organic synthesis and materials science. Its commercial availability from a range of suppliers, coupled with established synthesis and purification protocols, makes it an accessible tool for researchers. A comprehensive understanding of its properties, reaction chemistry, and safety protocols is essential for leveraging its full potential in the development of novel materials and complex molecules.

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